

Physical properties of 3',4'-Dichloropropiophenone (melting point, boiling point)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3',4'-Dichloropropiophenone

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Physical Properties of 3',4'-Dichloropropiophenone: A Technical Guide

This guide provides a detailed overview of the physical properties, specifically the melting and boiling points, of **3',4'-Dichloropropiophenone**. It is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. The information is presented to facilitate easy access and comparison, supplemented by detailed experimental methodologies for the determination of these critical physical constants.

Core Physical Properties

3',4'-Dichloropropiophenone is an organic compound with the chemical formula C₉H₈Cl₂O. At room temperature, it exists as a solid.[\[1\]](#)[\[2\]](#)[\[3\]](#) Its key physical properties are summarized below.

Physical Property	Value	Conditions
Melting Point	44-48 °C	Ambient Pressure
Boiling Point	247 °C	Ambient Pressure (760 mmHg)
136-140 °C	18 mmHg	

Note: Variations in reported values can be attributed to differences in experimental conditions and sample purity.

Experimental Protocols for Physical Property Determination

The accurate determination of melting and boiling points is crucial for the identification and purity assessment of a chemical compound. Standard laboratory procedures for these measurements are detailed below.

Melting Point Determination

The melting point of **3',4'-Dichloropropiophenone** is typically determined using the capillary tube method with a melting point apparatus, such as a Mel-Temp or a Thiele tube.

Methodology:

- **Sample Preparation:** A small amount of the crystalline **3',4'-Dichloropropiophenone** is finely powdered. The open end of a capillary tube is pressed into the powder. The tube is then tapped gently to pack the solid into the sealed end, aiming for a sample height of 1-2 mm.[4] [5]
- **Apparatus Setup:** The packed capillary tube is placed in the heating block of the melting point apparatus, adjacent to a calibrated thermometer.
- **Heating and Observation:** The apparatus is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting range. For an accurate measurement, the heating rate is slowed to approximately 2°C per minute as the temperature approaches the expected melting point.[4]
- **Data Recording:** The melting range is recorded from the temperature at which the first drop of liquid is observed to the temperature at which the entire sample has completely melted.[5] A sharp melting range (typically 0.5-1.0°C) is indicative of a pure compound.[5] Impurities tend to lower and broaden the melting range.[4]

Boiling Point Determination

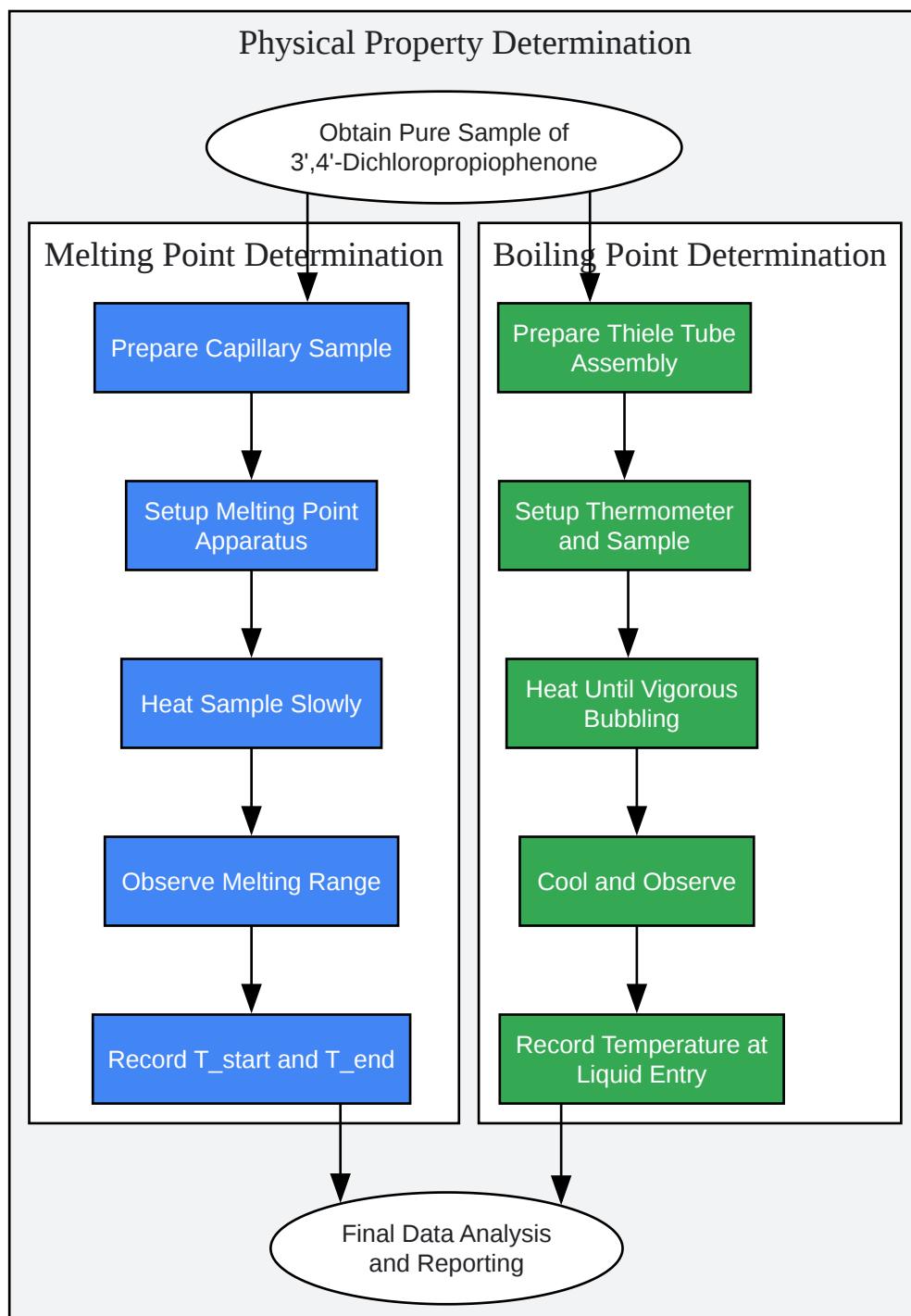
The boiling point of **3',4'-Dichloropropiophenone** can be determined by several methods, including simple distillation and the Thiele tube method, especially for measurements at reduced pressure.

Methodology (Thiele Tube Method):

- Sample Preparation: A small volume (a few milliliters) of liquid **3',4'-Dichloropropiophenone** is placed in a small test tube (fusion tube). A capillary tube, sealed at one end, is placed inverted (open end down) into the liquid.[6][7]
- Apparatus Setup: The test tube assembly is attached to a thermometer. This is then placed in a Thiele tube containing a high-boiling point liquid like mineral oil or silicone oil, ensuring the sample is immersed in the oil.[6][7]
- Heating and Observation: The side arm of the Thiele tube is gently and uniformly heated. As the temperature rises, the air trapped in the capillary tube will expand and exit as bubbles. The heating is continued until a steady and rapid stream of bubbles emerges from the capillary tube.
- Data Recording: The heat source is then removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube.[6] This indicates that the vapor pressure of the liquid equals the atmospheric pressure.

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the melting and boiling points of a chemical compound like **3',4'-Dichloropropiophenone**.



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Caption: Workflow for determining melting and boiling points.

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